

A Comparative Guide to the Analysis of (+)-Dihydrorobinetin: Methodologies and Performance

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Compound of Interest

Compound Name: (+)-Dihydrorobinetin

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This guide provides a comparative overview of the analytical methodologies currently employed for the quantification of **(+)-Dihydrorobinetin**. While a formal inter-laboratory validation study for **(+)-Dihydrorobinetin** analysis has not been identified in publicly available literature, this document summarizes and compares the performance of various single-laboratory validated methods. The information presented is intended to assist researchers in selecting and implementing a suitable analytical approach for their specific needs.

Comparison of Analytical Methods for (+)-Dihydrorobinetin Quantification

High-Performance Liquid Chromatography (HPLC) and Ultra-High-Performance Liquid Chromatography (UHPLC) coupled with Diode Array Detection (DAD) are the predominant techniques for the analysis of **(+)-Dihydrorobinetin**. The following tables summarize the key parameters of different published methods.

Table 1: Comparison of HPLC and UHPLC Methods for **(+)-Dihydrorobinetin** Analysis

Parameter	Method 1 (HPLC-DAD)[1]	Method 2 (UHPLC-DAD)[2]
Column	Luna C8 (150 mm × 4.6 mm, 3 µm)	Luna C18 (2) HST (100 mm x 3 mm, 2.5 µm)[2]
Mobile Phase	A: Water with 0.1% formic acid B: Acetonitrile with 0.1% formic acid	A: Water with 0.1% formic acid B: Methanol/Acetonitrile (50/50 v/v) with 0.1% formic acid
Gradient	10% B (0-10 min), 10-20% B (10-25 min), 20-100% B (25-35 min)	5-25% B (0-15 min), 25-100% B (15-24 min), 5% B (24-25 min)
Flow Rate	0.8 mL/min[1]	1.0 mL/min
Column Temperature	30 °C[1]	30 °C[2]
Detection Wavelength	280 nm	280 nm
Injection Volume	2 µL[1]	Not Specified
Retention Time	~14.1 min	~6.90 min[2]

Table 2: Reported Performance Characteristics of Analytical Methods

Validation Parameter	Method 1 (HPLC-DAD)	Method 2 (UHPLC-DAD)	General Flavonoid Method Validation[3][4][5]
Linearity (Concentration Range)	10 - 500 mg/L	Not Specified	$R^2 > 0.99$ is a common acceptance criterion[5]
Correlation Coefficient (r^2)	Not Specified	Not Specified	> 0.99 [5]
Accuracy (% Recovery)	Not Specified	Not Specified	Typically 98-102%
Precision (% RSD)	Not Specified	Not Specified	Intraday and interday precision $< 15\%$
Limit of Detection (LOD)	Not Specified	Not Specified	Dependent on method and instrumentation
Limit of Quantification (LOQ)	Not Specified	Not Specified	Dependent on method and instrumentation

Experimental Protocols

Detailed methodologies are crucial for the reproducibility of analytical results. Below are summaries of the experimental protocols for the extraction and chromatographic analysis of **(+)-Dihydorobinetin**.

Extraction of **(+)-Dihydorobinetin** from *Robinia pseudoacacia* Wood

A common source of **(+)-Dihydorobinetin** for analytical studies is the wood of *Robinia pseudoacacia* (black locust). An optimized solid-liquid extraction procedure has been described as follows:

- **Material Preparation:** The wood is powdered to increase the surface area for extraction.

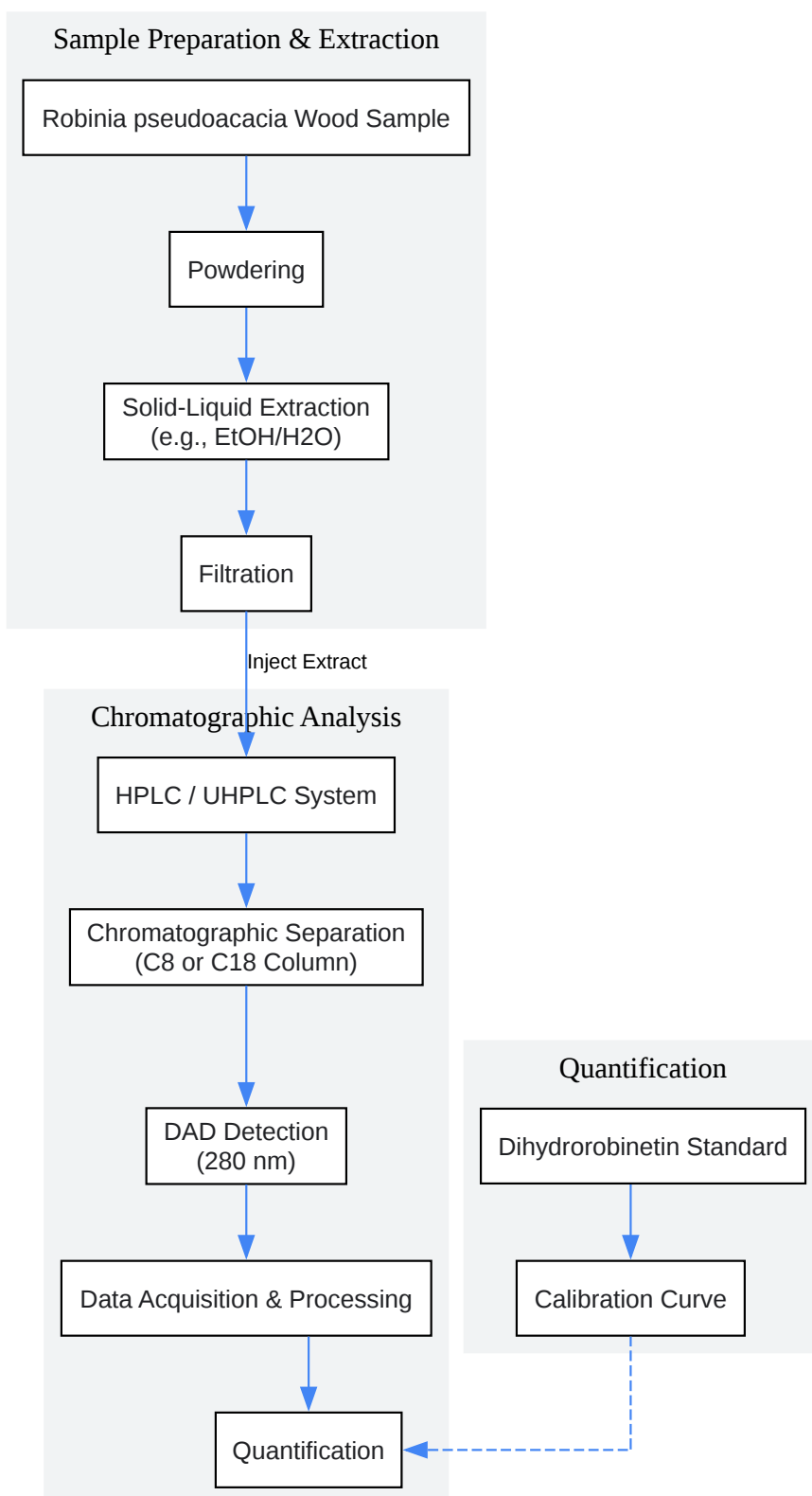
- Solvent System: An ethanol/water mixture (e.g., 50/50 v/v) is often used as the extraction solvent.[\[2\]](#)
- Extraction Conditions: The extraction is typically carried out at room temperature for a defined period (e.g., 4 hours) with a specific wood powder to solvent mass ratio (e.g., 13%).
[\[2\]](#)
- Post-Extraction: The resulting extract is filtered before chromatographic analysis.

HPLC-DAD Analysis Protocol (Method 1)

- Instrumentation: An HPLC system equipped with a Diode Array Detector.
- Column: Luna C8 (150 mm × 4.6 mm, 3 μm).[\[1\]](#)
- Mobile Phase:
 - Solvent A: Water with 0.1% formic acid.[\[1\]](#)
 - Solvent B: Acetonitrile with 0.1% formic acid.[\[1\]](#)
- Gradient Elution:
 - 0-10 min: 10% Solvent B.[\[1\]](#)
 - 10-25 min: Gradient from 10% to 20% Solvent B.[\[1\]](#)
 - 25-35 min: Gradient from 20% to 100% Solvent B.[\[1\]](#)
- Flow Rate: 0.8 mL/min.[\[1\]](#)
- Column Temperature: 30 °C.[\[1\]](#)
- Detection: UV absorbance at 280 nm.
- Injection Volume: 2 μL.[\[1\]](#)
- Quantification: External calibration with a **(+)-Dihydrorobinetin** standard is used for quantification.

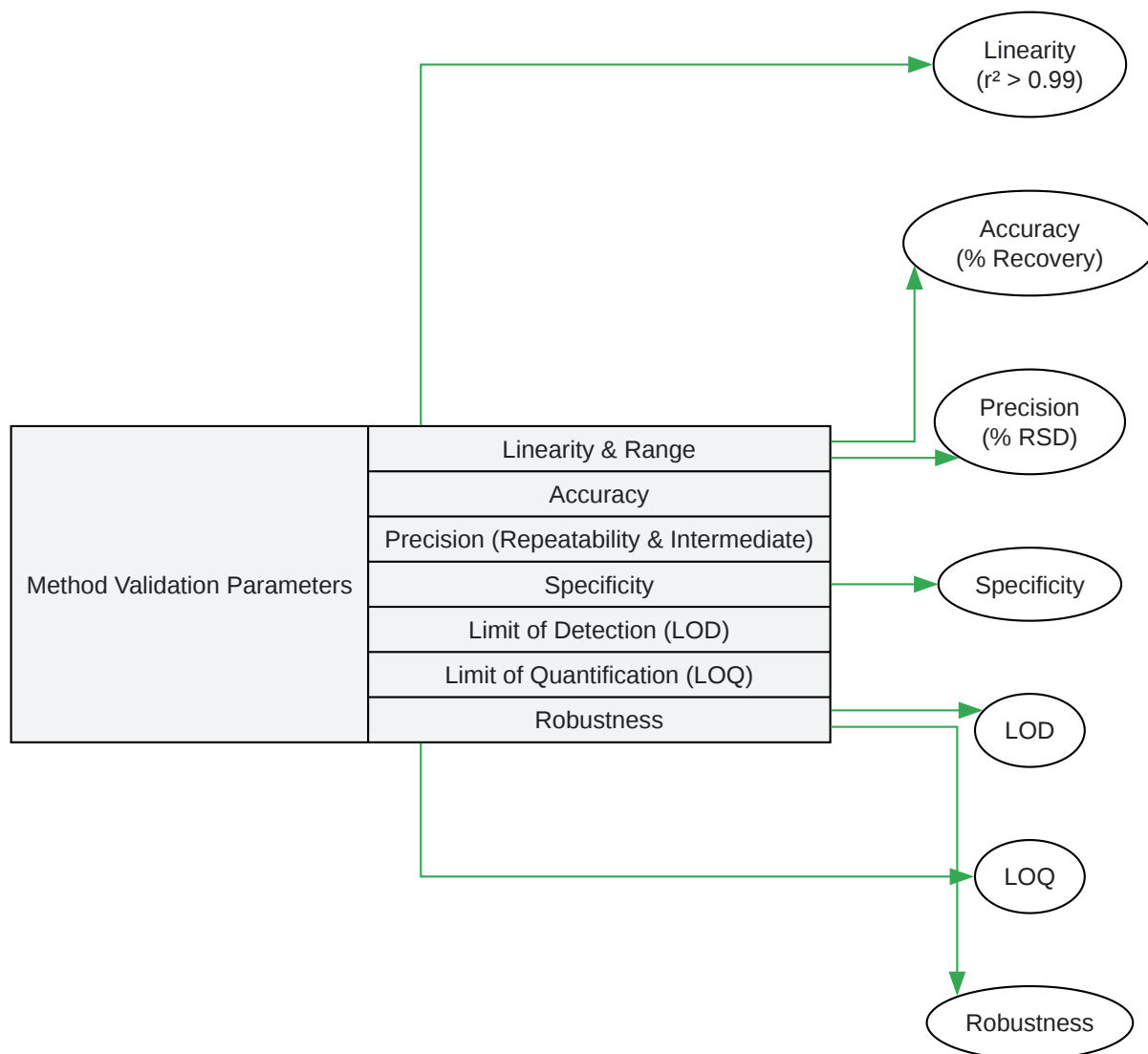
Visualizing the Analytical Workflow

The following diagrams illustrate the general workflow for the analysis of **(+)-Dihydorobinetin**.



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Caption: General workflow for the extraction and analysis of **(+)-Dihydrorobinetin**.

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Caption: Key parameters for the validation of an analytical method.

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